

Personal protective equipment for handling Vps34-IN-1

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Essential Safety and Handling Guide for Vps34-IN-1

For researchers, scientists, and drug development professionals, the proper handling of chemical inhibitors is paramount to ensure laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for the handling of **Vps34-IN-1**, a potent and selective inhibitor of the class III phosphoinositide 3-kinase (PI3K) Vps34.[1] [2][3][4] Adherence to these procedures is critical for minimizing risks and ensuring proper disposal.

Hazard Identification and Precautionary Measures

Vps34-IN-1 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[5] Standard laboratory safety protocols should be strictly followed.

Hazard Statements:

- H302: Harmful if swallowed.[5]
- H410: Very toxic to aquatic life with long lasting effects.

Precautionary Statements:

P264: Wash skin thoroughly after handling.[5]



- P270: Do not eat, drink or smoke when using this product.[5]
- P273: Avoid release to the environment.[5]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[5]
- P330: Rinse mouth.[5]
- P391: Collect spillage.[5]
- P501: Dispose of contents/container to an approved waste disposal plant.[5]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **Vps34-IN-1** to prevent exposure.

Protection Type	Equipment Specification	Rationale
Eye/Face Protection	Safety goggles with side- shields	Protects eyes from splashes.
Skin Protection	Protective gloves (e.g., nitrile)	Prevents skin contact.
Impervious clothing (e.g., lab coat)	Protects against contamination of personal clothing.	
Respiratory Protection	Suitable respirator	Use in areas with inadequate ventilation or when dust/aerosol formation is possible to avoid inhalation.

Table 1: Recommended Personal Protective Equipment for Handling Vps34-IN-1.[5]

Handling and Storage

Proper handling and storage are crucial to maintain the stability of **Vps34-IN-1** and ensure a safe laboratory environment.



Safe Handling Procedures:

- Avoid inhalation, and contact with eyes and skin.[5]
- Prevent the formation of dust and aerosols.[5]
- Work in a well-ventilated area, preferably in a chemical fume hood.[5]
- Wash hands thoroughly after handling.[5]

Storage Conditions:

- Store in a tightly sealed container in a cool, well-ventilated area.[5]
- Protect from direct sunlight and sources of ignition.
- For long-term storage, maintain at -20°C for the powder form or -80°C when in solvent.[5][6]

First Aid Measures

In case of accidental exposure, follow these first aid procedures immediately:



Exposure Route	First Aid Instructions
Eye Contact	Remove contact lenses if present. Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing. Seek prompt medical attention.[5]
Skin Contact	Thoroughly rinse the affected skin area with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention.[5]
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. Seek medical attention.[5]
Ingestion	If swallowed, call a poison control center or doctor immediately. Rinse mouth with water. Do not induce vomiting unless instructed by a medical professional.[5]

Table 2: First Aid Procedures for **Vps34-IN-1** Exposure.

Disposal Plan

Vps34-IN-1 and its containers must be disposed of as hazardous waste.

Disposal Guidelines:

- Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[5]
- Avoid release into the environment, particularly drains, water courses, or the soil.[5]
- Collect any spillage to prevent environmental contamination.[5]

Vps34 Signaling Pathway and Experimental Workflow

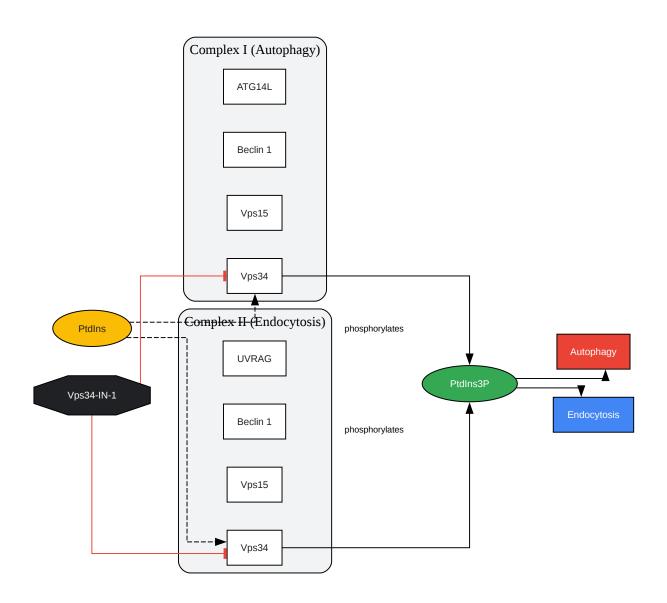


Safety Operating Guide

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Vps34 is a class III PI3K that phosphorylates phosphatidylinositol (PtdIns) to generate phosphatidylinositol 3-phosphate (PtdIns3P).[7] PtdIns3P is a key lipid second messenger that recruits proteins with PX and FYVE domains to regulate membrane trafficking processes, including autophagy and endocytosis.[4] Vps34 functions within two mutually exclusive complexes: Complex I (containing ATG14L) is primarily involved in autophagy, while Complex II (containing UVRAG) is involved in endocytic trafficking.[8][9]



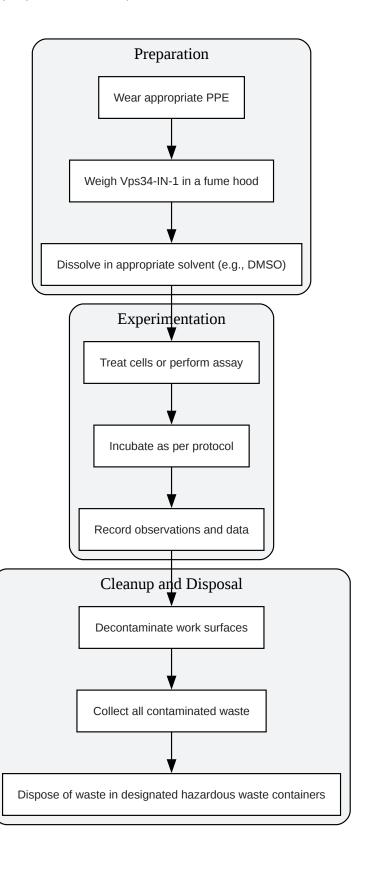


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Caption: Vps34 Signaling and Inhibition.



The following diagram outlines the standard workflow for handling and using **Vps34-IN-1** in a laboratory setting, from preparation to disposal.



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Caption: **Vps34-IN-1** Handling Workflow.

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